

Application Notes and Protocols for Investigating Synaptic Plasticity with CHDI-390576

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Compound of Interest

Compound Name: CHDI-390576

Cat. No.: B15586422

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Introduction

CHDI-390576 is a potent, cell-permeable, and central nervous system (CNS) penetrant inhibitor of class IIa histone deacetylases (HDACs).[1][2] It exhibits high selectivity for HDAC4, HDAC5, HDAC7, and HDAC9 over other HDAC classes.[1][2] Class IIa HDACs, particularly HDAC4, are critical regulators of synaptic plasticity and memory. They function by repressing the activity of transcription factors such as Myocyte Enhancer Factor 2 (MEF2), which control the expression of genes essential for synapse development, function, and plasticity.[1][2][3] Inhibition of class IIa HDACs by **CHDI-390576** offers a powerful tool to investigate the molecular mechanisms underlying synaptic plasticity and to explore potential therapeutic strategies for neurological disorders characterized by synaptic dysfunction.

These application notes provide detailed protocols for utilizing **CHDI-390576** to study its effects on synaptic plasticity, including electrophysiological assessment of long-term potentiation (LTP), analysis of dendritic spine morphology, and molecular assays to probe the underlying signaling pathways.

Data Presentation

Table 1: In Vitro Inhibitory Activity of CHDI-390576

Target	IC50 (nM)
HDAC4	54
HDAC5	60
HDAC7	31
HDAC9	50

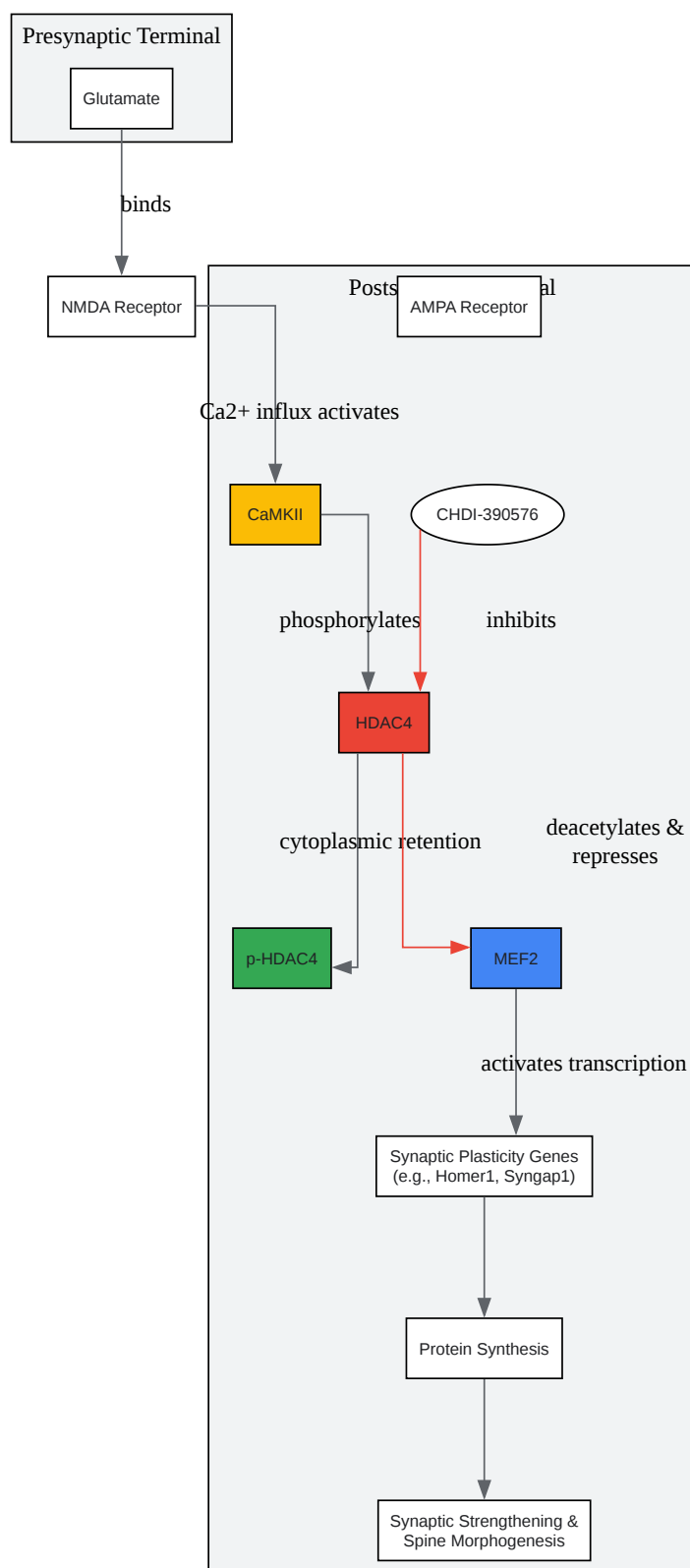
Data sourced from publicly available information.[\[1\]](#)

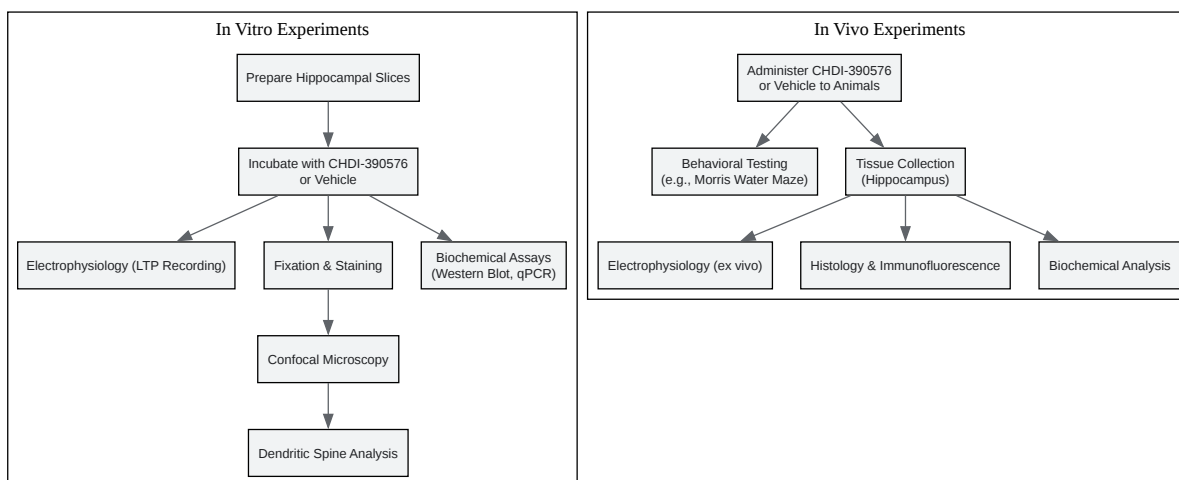
Table 2: In Vivo Effects of a Class IIa HDAC Inhibitor (Exemplar Data)

Parameter	Treatment Group	Result	Fold Change vs. Control
Long-Term Potentiation (fEPSP slope)	Control (Vehicle)	125 ± 5%	1.0
Class IIa HDACi	160 ± 8%	1.28	
Dendritic Spine Density (spines/10 μm)	Control (Vehicle)	1.2 ± 0.1	1.0
Class IIa HDACi	1.8 ± 0.2	1.5	
p-MEF2 (Ser408) Levels (relative to total MEF2)	Control (Vehicle)	1.0 ± 0.1	1.0
Class IIa HDACi	2.5 ± 0.3	2.5	

This table presents exemplar quantitative data based on published findings for class IIa HDAC inhibitors to illustrate expected outcomes. Actual results with **CHDI-390576** may vary.

Mandatory Visualizations





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References

- 1. HDAC4 governs a transcriptional program essential for synaptic plasticity and memory - PMC [pmc.ncbi.nlm.nih.gov]
- 2. An Essential Role for Histone Deacetylase 4 in Synaptic Plasticity and Memory Formation | Journal of Neuroscience [jneurosci.org]

- [3. Frontiers | Increased Abundance of Nuclear HDAC4 Impairs Neuronal Development and Long-Term Memory \[frontiersin.org\]](#)
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